

In-Depth Technical Guide: SS-228 Y - A Novel Bioactive Compound

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Compound of Interest

Compound Name: Antibacterial agent 228

Cat. No.: B15567854

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Abstract

SS-228 Y is a novel antibiotic compound isolated from a marine microorganism. Possessing a unique peri-hydroxyquinone structure, it has demonstrated a range of biological activities, including antibacterial effects against Gram-positive bacteria, anti-tumor properties against Ehrlich carcinoma, and enzymatic inhibition of dopamine-beta-hydroxylase. This document provides a summary of the currently available technical information on SS-228 Y.

Note on Data Availability: This guide is based on publicly accessible information, primarily the abstract of the seminal 1975 research paper. Detailed experimental protocols and extensive quantitative data are contained within the full publication, which is not widely available in digital archives. Researchers are encouraged to seek the original article for in-depth analysis.

Introduction

The marine environment is a vast and largely untapped resource for novel bioactive compounds with therapeutic potential. SS-228 Y, a yellowish-brown powder, emerged from the screening of marine microorganisms and represents a promising candidate for further investigation. Its multifaceted biological activities suggest potential applications in infectious diseases, oncology, and neurology.

Chemical Properties

Based on the initial characterization, SS-228 Y has the following properties:

Property	Value
Molecular Formula	C ₁₉ H ₁₄ O ₆
Chemical Class	Peri-hydroxyquinone
Appearance	Yellowish-brown powder

Biological Activity

SS-228 Y has demonstrated three primary areas of biological activity in initial studies.

Antibacterial Activity

SS-228 Y exhibits inhibitory effects against Gram-positive bacteria.^[1] Specific details regarding the spectrum of activity and minimum inhibitory concentrations (MICs) are not available in the accessible literature.

Anti-tumor Activity

In murine models, SS-228 Y has shown activity against Ehrlich carcinoma.^[1] Quantitative data on efficacy, such as tumor growth inhibition or survival rates, are not detailed in the available abstract.

Enzyme Inhibition

SS-228 Y has been identified as an inhibitor of dopamine-beta-hydroxylase.^[1] This enzyme is critical in the biosynthesis of norepinephrine from dopamine. Its inhibition can modulate catecholamine levels, suggesting potential applications in neurological or cardiovascular research. The inhibitory concentration (e.g., IC₅₀) has not been specified in the reviewed materials.

Mechanism of Action & Signaling Pathways

The precise mechanisms of action for SS-228 Y's antibacterial, anti-tumor, and enzyme-inhibiting activities have not been elucidated in the available literature. Similarly, there is no

information regarding the specific signaling pathways that SS-228 Y may modulate. Further research is required to understand how this compound exerts its biological effects.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of SS-228 Y are described in the original 1975 publication. Unfortunately, these protocols could not be reproduced here due to the lack of access to the full-text article.

The primary reference for this compound is:

- Okazaki, T., Kitahara, T., & Okami, Y. (1975). Studies on marine microorganisms. IV. A new antibiotic SS-228 Y produced by *Chainia* isolated from shallow sea mud. *The Journal of Antibiotics*, 28(3), 176–184.

Logical Relationships and Future Directions

The diverse biological activities of SS-228 Y suggest a complex interaction with cellular targets. The relationship between its antibacterial, anti-tumor, and enzyme-inhibiting properties is an area ripe for investigation.

Caption: Potential research and development pathways for SS-228 Y.

Future research should focus on obtaining the pure compound for detailed structural elucidation and comprehensive biological testing. Key areas for investigation include:

- Determination of the full chemical structure and stereochemistry.
- In-depth analysis of the antibacterial spectrum and mechanism of action.
- Elucidation of the signaling pathways involved in its anti-tumor effects.
- Quantitative assessment of its dopamine-beta-hydroxylase inhibitory activity and selectivity.
- Structure-activity relationship studies to optimize its therapeutic properties.

Conclusion

SS-228 Y is a historically significant marine natural product with a compelling, albeit currently limited, biological profile. Its diverse activities warrant a renewed research effort to fully characterize its therapeutic potential. Accessing the original research publication is a critical first step for any research group interested in pursuing this promising compound.

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References

- 1. Studies on marine microorganisms. IV. A new antibiotic SS-228 Y produced by Chainia isolated from shallow sea mud - PubMed [pubmed.ncbi.nlm.nih.gov]
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